

Ecotoxicity and Biodegradability of Reactive Red 76: A Technical Guide

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Compound of Interest

Compound Name: Reactive red 76

Cat. No.: B1174092

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Disclaimer: Specific quantitative ecotoxicity and biodegradability data for **Reactive Red 76** are not readily available in the reviewed scientific literature. Therefore, this guide utilizes data from structurally similar reactive red azo dyes as a proxy to provide an informed overview. The presented data should be interpreted with caution and serve as a guide for future research and risk assessment.

Introduction

Reactive Red 76 is a member of the azo dye class, characterized by the presence of one or more azo (-N=N-) groups. These dyes are extensively used in the textile industry due to their vibrant colors and ability to form covalent bonds with fibers, resulting in excellent wash fastness. However, the stability of these dyes also contributes to their persistence in the environment. Incomplete exhaustion during the dyeing process leads to their release into wastewater, posing potential ecotoxicological risks. This technical guide provides a comprehensive overview of the current understanding of the ecotoxicity and biodegradability of dyes structurally related to **Reactive Red 76**, offering insights for researchers, scientists, and drug development professionals.

Ecotoxicity Profile

The ecotoxicity of reactive azo dyes is a significant concern due to their potential to harm aquatic organisms. The toxicity is often evaluated through standardized tests on representative species from different trophic levels, such as algae, invertebrates (e.g., *Daphnia magna*), and fish.

Aquatic Toxicity Data

The following table summarizes the available acute toxicity data for reactive red azo dyes that are structurally similar to **Reactive Red 76**. The data is presented as the median lethal concentration (LC50) or median effective concentration (EC50), which is the concentration of the substance that causes mortality or an adverse effect in 50% of the test organisms over a specified period.

Test Organism	Dye	Endpoint (Duration)	Value (mg/L)	Reference
Danio rerio (Zebrafish)	Reactive Red 239	LC50 (96 h)	1,579 ± 25	[1]
Danio rerio (Zebrafish)	Reactive Red 239	EC50 (Hatching Rate, 96 h)	1,536 ± 36	[1]
Artemia salina (Brine shrimp)	Reactive Red 120	LC50 (48 h)	81.89	[2]
Tilapia mossambica	Basic Red 18	-	76.57% decolorization at 100 ppm	[3]

Note: The high LC50 value for Reactive Red 239 in zebrafish suggests it is of low acute toxicity to this species based on the U.S. Environmental Protection Agency (USEPA) classification.[1] However, sublethal effects and the toxicity of degradation products remain a concern.

Biodegradability

The biodegradability of azo dyes is a critical factor in determining their environmental fate. The strong, electron-withdrawing nature of the azo bond makes these dyes resistant to aerobic degradation. However, under anaerobic or anoxic conditions, the azo bond can be reductively cleaved, leading to the formation of aromatic amines, which may be further degraded under aerobic conditions.

Biodegradation Data

Quantitative data on the biodegradation of specific reactive red dyes is limited. The table below presents available information on the removal of color, which is an indicator of the initial breakdown of the dye structure.

Treatment Condition	Dye	Removal Efficiency (%)	Reference
Anaerobic-Aerobic Bioprocess	Reactive Red 195	-	[4]
Bacterial Consortium	Reactive Red 120	92.79 (Optimized)	[5]
Fungal Biodegradation	Reactive Red S3B	97.29 (Optimized)	[6]

Experimental Protocols

Standardized protocols are crucial for ensuring the reliability and comparability of ecotoxicity and biodegradability data. The most commonly cited guidelines are those developed by the Organisation for Economic Co-operation and Development (OECD).

Acute Immobilisation Test with *Daphnia magna* (OECD 202)

This test assesses the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.

- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Test Substance Preparation:** A series of concentrations of the test dye are prepared in a suitable culture medium.
- **Exposure:** Daphnids are exposed to the test concentrations and a control (medium without the dye) for a period of 48 hours.
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.

- Data Analysis: The EC50, the concentration that causes immobilization in 50% of the daphnids, is calculated.

Ready Biodegradability - CO2 Evolution Test (OECD 301B)

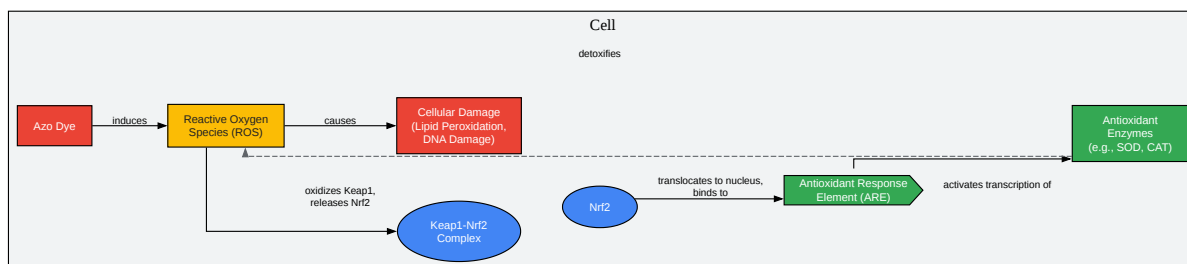
This test evaluates the potential for a substance to be readily biodegradable under aerobic conditions.^{[7][8]}

- Inoculum: A mixed population of microorganisms, typically from activated sludge of a sewage treatment plant, is used.^[9]
- Test Setup: The test substance is added as the sole source of organic carbon to a mineral medium inoculated with the microorganisms. The test is performed in closed respirometers.
- Incubation: The test vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days.
- Measurement: The amount of carbon dioxide (CO2) produced from the biodegradation of the test substance is measured over the 28-day period.
- Data Analysis: The percentage of biodegradation is calculated by comparing the amount of CO2 produced with the theoretical maximum amount of CO2 that could be produced from the amount of test substance added. A substance is considered readily biodegradable if it reaches a biodegradation level of >60% within a 10-day window during the 28-day test.

Mechanisms of Toxicity and Biodegradation

Oxidative Stress Signaling Pathway

Azo dyes are known to induce oxidative stress in organisms.^{[10][11][12]} This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the ability of the organism's antioxidant defense system to detoxify these reactive intermediates. The Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway is a key cellular defense mechanism against oxidative stress.

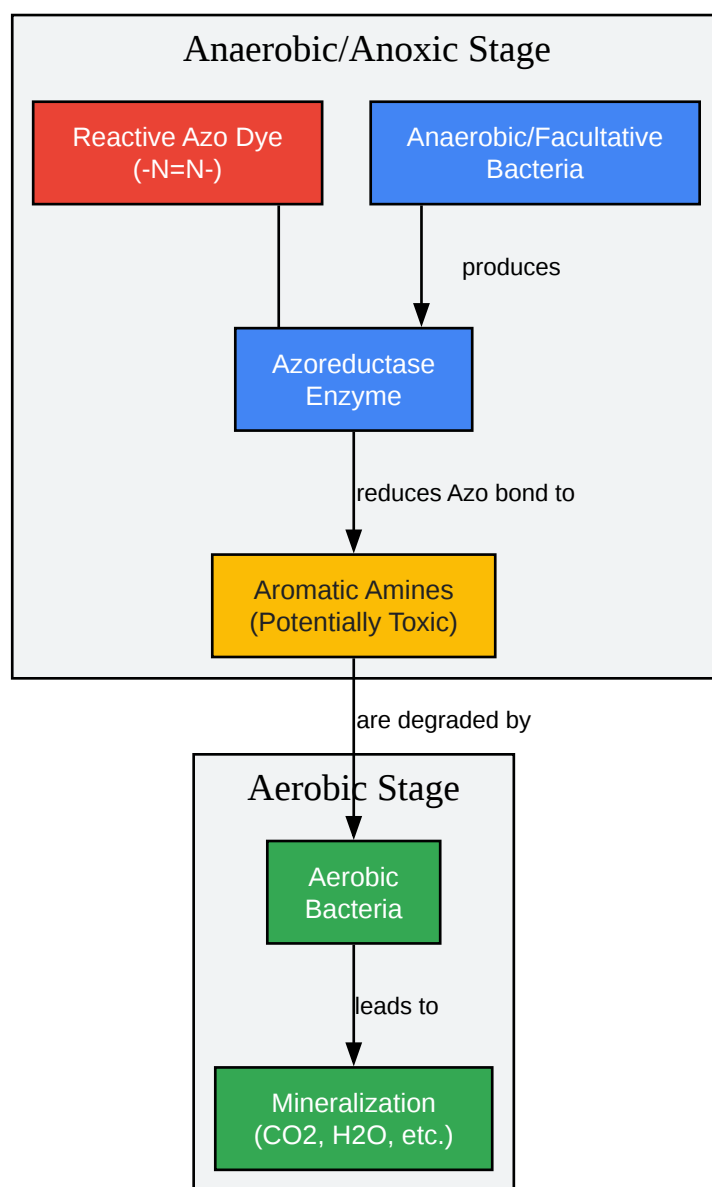


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Caption: Oxidative stress signaling pathway induced by azo dyes.

Biodegradation Workflow

The biodegradation of azo dyes is typically a two-step process involving an initial anaerobic or anoxic cleavage of the azo bond, followed by the aerobic degradation of the resulting aromatic amines.



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Caption: Two-stage anaerobic-aerobic biodegradation of azo dyes.

Conclusion

While specific data for **Reactive Red 76** is scarce, the information available for structurally similar reactive red azo dyes indicates a potential for low to moderate acute aquatic toxicity. The primary concern with these dyes lies in their persistence and the potential toxicity of their breakdown products, particularly aromatic amines. The induction of oxidative stress appears to be a key mechanism of toxicity. Biodegradation is most effective under a sequential

anaerobic/aerobic treatment process, which facilitates the complete mineralization of these compounds. Further research is imperative to determine the specific ecotoxicological profile and biodegradation kinetics of **Reactive Red 76** to enable a more accurate environmental risk assessment and the development of effective remediation strategies. The potential for genotoxicity and cytotoxicity of reactive dyes and their metabolites also warrants further investigation.[13][14][15]

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